

solubility of octanoic acid triethanolamine salt in organic solvents

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Compound of Interest

Compound Name: Octanoic acid triethanolamine salt

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An In-depth Technical Guide on the Solubility of **Octanoic Acid Triethanolamine Salt** in Organic Solvents

For: Researchers, Scientists, and Drug Development Professionals

Introduction

Octanoic acid triethanolamine salt, also known as triethanolamine octanoate, is an ionic liquid and a surfactant of significant interest in various industrial and pharmaceutical applications. Its amphiphilic nature, arising from the combination of the hydrophobic octanoate moiety and the hydrophilic triethanolammonium headgroup, governs its self-assembly in solution and its effectiveness as an emulsifier, corrosion inhibitor, and formulation excipient. A critical physicochemical parameter dictating its utility is its solubility in organic solvents, which influences formulation design, drug delivery system development, and chemical process optimization.

This technical guide provides a comprehensive overview of the solubility characteristics of **octanoic acid triethanolamine salt** in a range of organic solvents. It includes a summary of available solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Physicochemical Properties of Octanoic Acid Triethanolamine Salt

Octanoic acid triethanolamine salt is formed through the neutralization reaction between octanoic acid (a medium-chain fatty acid) and triethanolamine (a tertiary amine and triol).

- Appearance: Typically a colorless to pale yellow viscous liquid.[\[1\]](#)
- Molecular Formula: $C_{14}H_{31}NO_5$
- Molecular Weight: 293.42 g/mol
- General Solubility Profile: The salt is known to be soluble in water and a variety of organic solvents, including alcohols, ethers, and ketones.[\[1\]](#) The presence of the hydroxyl groups on the triethanolamine cation contributes to its solubility in polar solvents, while the octanoate anion provides lipophilicity.

Solubility of Octanoic Acid Triethanolamine Salt in Organic Solvents

Precise quantitative solubility data for **octanoic acid triethanolamine salt** in a wide array of organic solvents is not extensively documented in publicly available literature. However, based on the known properties of its constituent ions and related compounds, a qualitative and semi-quantitative solubility profile can be compiled. The following table summarizes the expected solubility of **octanoic acid triethanolamine salt** in various organic solvents. It is important to note that this information is largely inferred and should be experimentally verified for specific applications.

Organic Solvent	Solvent Type	Expected Solubility	Reference/Rationale
Methanol	Polar Protic	Miscible	Triethanolamine is miscible with methanol. [2] [3] The salt is expected to retain high solubility.
Ethanol	Polar Protic	Miscible	Triethanolamine is miscible with ethanol. [2] [3] The salt is expected to retain high solubility.
Isopropanol	Polar Protic	Soluble	Triethanolamine is miscible with isopropanol. [3] The salt is expected to be soluble.
Acetone	Polar Aprotic	Miscible	Triethanolamine is miscible with acetone. [2] [3] The salt is expected to retain high solubility.
Ethyl Acetate	Moderately Polar Aprotic	Scarcely Soluble	The electrooxidation product of triethanolamine is reported to be scarcely soluble in ethyl acetate. [4]
Toluene	Non-polar Aromatic	Slightly Soluble	Triethanolamine is slightly soluble in benzene, a similar aromatic hydrocarbon.

n-Heptane	Non-polar Aliphatic	Slightly Soluble	Triethanolamine has very low solubility in n-heptane.
Chloroform	Polar Aprotic	Soluble	Triethanolamine is soluble in chloroform. [5]
Diethyl Ether	Slightly Polar Aprotic	Slightly Soluble	Triethanolamine is slightly soluble in diethyl ether.[2]

Experimental Protocol for Determining Solubility

The following protocol provides a detailed methodology for the quantitative determination of the solubility of **octanoic acid triethanolamine salt** in an organic solvent using the isothermal equilibrium method.

4.1. Materials and Equipment

- **Octanoic acid triethanolamine salt** (high purity)
- Organic solvent of interest (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- High-performance liquid chromatograph (HPLC) with a suitable detector (e.g., UV or ELSD) or a calibrated UV-Vis spectrophotometer
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)

4.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **octanoic acid triethanolamine salt** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24-48 hours is generally recommended, but the optimal time should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it becomes constant).
- Sample Collection and Preparation:
 - After reaching equilibrium, allow the suspension to settle for at least 2 hours in the thermostatic bath to allow the solid particles to sediment.
 - Carefully withdraw a known volume of the supernatant using a pre-heated/cooled pipette to the experimental temperature to avoid precipitation.
 - Immediately filter the collected supernatant through a syringe filter compatible with the organic solvent to remove any remaining solid particles.
 - Dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Concentration Analysis:
 - Quantify the concentration of **octanoic acid triethanolamine salt** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - For HPLC: Develop a method to separate and quantify the octanoate or triethanolamine ion. Prepare a calibration curve using standard solutions of known concentrations.

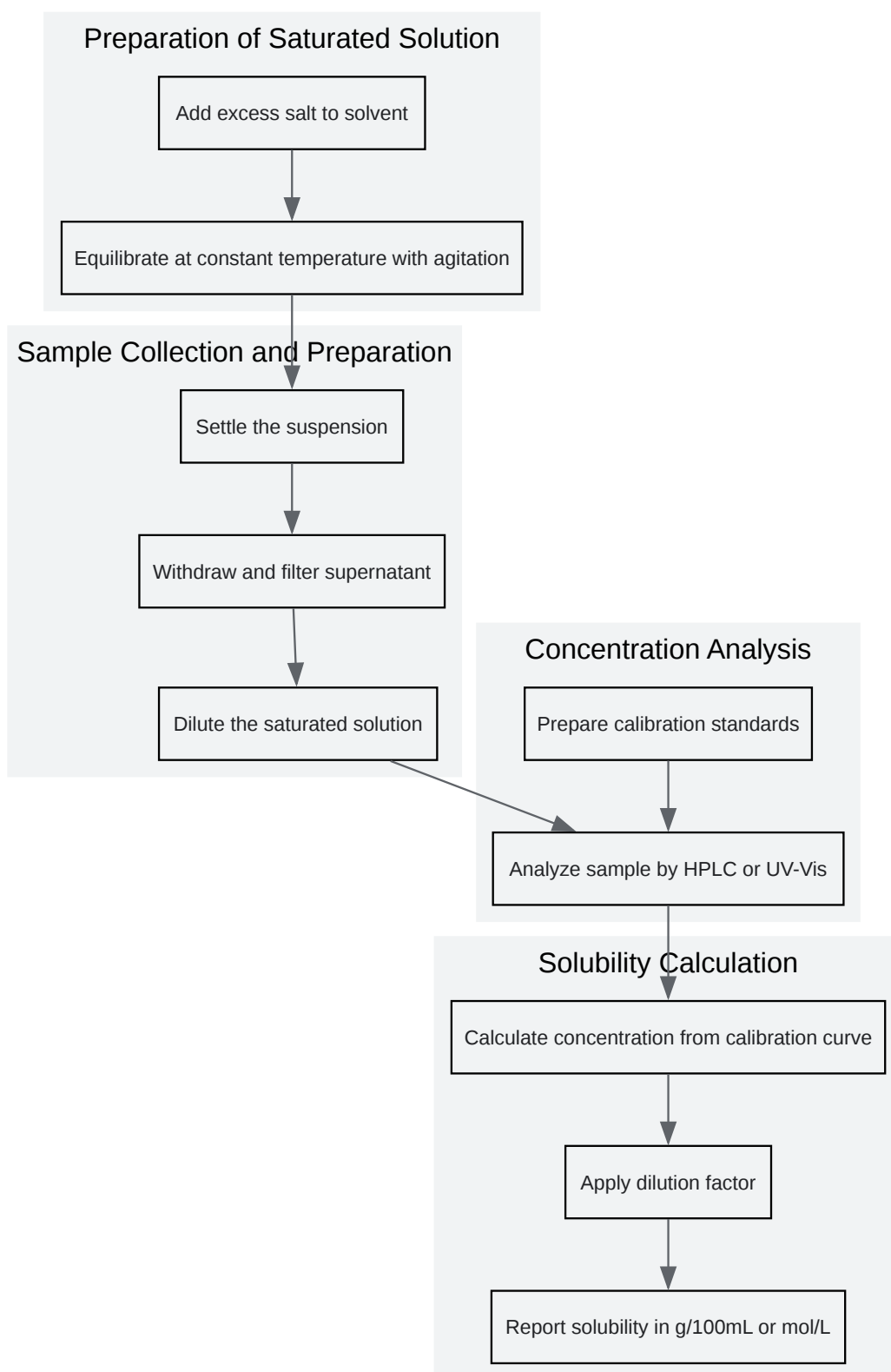
- For UV-Vis Spectrophotometry: If the salt has a suitable chromophore, prepare a calibration curve by measuring the absorbance of standard solutions at the wavelength of maximum absorbance (λ_{max}).
- Calculation of Solubility:
 - Calculate the concentration of the salt in the saturated solution by accounting for the dilution factor.
 - Express the solubility in desired units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

4.3. Data Reporting

- Report the solubility value along with the experimental temperature and the specific organic solvent used.
- It is recommended to perform the experiment in triplicate and report the average solubility with the standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **octanoic acid triethanolamine salt**.



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Caption: Experimental workflow for determining the solubility of **octanoic acid triethanolamine salt**.

Conclusion

The solubility of **octanoic acid triethanolamine salt** in organic solvents is a key parameter for its application in various fields. While comprehensive quantitative data remains scarce, this guide provides a foundational understanding of its solubility profile based on available information and the properties of its constituent ions. The provided experimental protocol offers a robust framework for researchers to determine precise solubility values in solvents relevant to their specific applications. Further experimental investigation is encouraged to build a more complete and quantitative database of the solubility of this versatile compound.

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